

# (+)-Eremophilene molecular formula and molecular weight

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## Compound of Interest

Compound Name: (+)-Eremophilene

Cat. No.: B1239371

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## An In-depth Technical Guide to (+)-Eremophilene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of (+)-Eremophilene, a sesquiterpene of interest in various scientific fields.

## Chemical and Physical Data

(+)-Eremophilene is a naturally occurring sesquiterpene belonging to the class of octahydronaphthalenes.<sup>[1]</sup> It is an enantiomer of (-)-eremophilene.<sup>[1]</sup> This compound is found in a variety of plants and fungi.<sup>[1]</sup>

## Molecular Properties

The fundamental molecular properties of (+)-Eremophilene are summarized in the table below, providing a clear reference for researchers.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>24</sub>	[1][2][3][4][5][6]
Molecular Weight	204.35 g/mol	[1][2][3][4][5][7]
IUPAC Name	(3S,4aS,5R)-4a,5-dimethyl-3-prop-1-en-2-yl-2,3,4,5,6,7-hexahydro-1H-naphthalene	[1]
CAS Number	10219-75-7	[3][4][7]
Chemical Family	Sesquiterpenoids	[2]
Class	Octahydronaphthalenes, Polycyclic olefin	[1]

## Further Research and Applications

While this document outlines the core molecular data of **(+)-Eremophilene**, further in-depth research into its biological activities, potential signaling pathways, and detailed experimental protocols for its synthesis and analysis is recommended for drug development professionals. Currently, detailed experimental methodologies and specific signaling pathway diagrams are not extensively documented in publicly accessible resources. Researchers are encouraged to consult specialized scientific literature and databases for more comprehensive information.

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## References

- 1. Buy (+)-Eremophilene (EVT-1572658) [evitachem.com]
- 2. bocsci.com [bocsci.com]
- 3. Eremophilene | C<sub>15</sub>H<sub>24</sub> | CID 12309744 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. EREMOPHILENE | 10219-75-7 [chemicalbook.com]

- 5. CAS Common Chemistry [[commonchemistry.cas.org](https://commonchemistry.cas.org)]
- 6. CNP0137969.2 - COCONUT [[coconut.naturalproducts.net](https://coconut.naturalproducts.net)]
- 7. Eremophilene | 10219-75-7 | Benchchem [[benchchem.com](https://benchchem.com)]
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